

An In-depth Technical Guide to 4-bromo-2pentene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	4-Bromo-2-pentene	
Cat. No.:	B158656	Get Quote

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. This guide provides a detailed overview of **4-bromo-2-pentene**, a versatile halogenated alkene utilized in a variety of organic synthesis applications.

Core Molecular Data

4-bromo-2-pentene is an organic compound featuring a five-carbon chain with a double bond located at the second carbon and a bromine atom at the fourth position.[1] This structure provides two reactive sites: the alkene for addition reactions and the carbon-bromine bond for substitution and elimination reactions.

Property	Value
Molecular Formula	C ₅ H ₉ Br[1][2]
Molecular Weight	149.03 g/mol [3][4]
CAS Number	1809-26-3[3][5]
Boiling Point (estimated)	114.3°C[3][5][6]
Density (estimated)	1.2312 g/cm ³ [3][6]
Refractive Index	1.4752[3][6]



Synthesis of 4-bromo-2-pentene

A common and effective method for the synthesis of **4-bromo-2-pentene** is the allylic bromination of 2-pentene using N-bromosuccinimide (NBS). This reaction is typically initiated by a radical initiator, such as benzoyl peroxide, and carried out in a non-polar solvent like carbon tetrachloride (CCl₄). The reaction proceeds via a free radical mechanism, where a bromine radical is generated and selectively abstracts an allylic hydrogen from 2-pentene, leading to the formation of a resonance-stabilized allylic radical. This radical then reacts with a bromine source to yield the desired product. It is important to note that this reaction can produce a mixture of isomeric products.

Experimental Protocol: Allylic Bromination of 2-pentene

Materials:

- 2-pentene
- N-bromosuccinimide (NBS)
- Benzoyl peroxide (radical initiator)
- Carbon tetrachloride (CCl₄), anhydrous
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Rotary evaporator



Distillation apparatus

Procedure:

- In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 2-pentene in anhydrous carbon tetrachloride.
- Add N-bromosuccinimide and a catalytic amount of benzoyl peroxide to the flask.
- Heat the reaction mixture to reflux with continuous stirring. The reaction is typically initiated by light or heat.
- Monitor the reaction progress by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC). The reaction is complete when the solid N-bromosuccinimide has been consumed and is replaced by succinimide, which will float on top of the solvent.
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Transfer the filtrate to a separatory funnel and wash with a 5% sodium bicarbonate solution to remove any remaining acidic impurities, followed by a wash with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator.
- Purify the crude product by fractional distillation to isolate **4-bromo-2-pentene**.

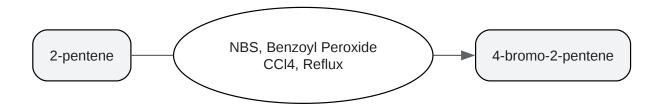
Chemical Reactivity and Applications

The dual functionality of **4-bromo-2-pentene**, possessing both an alkene and an alkyl halide, makes it a valuable intermediate in organic synthesis.[3] The bromine atom serves as a good leaving group in nucleophilic substitution reactions, allowing for the introduction of various functional groups.[7] Furthermore, the double bond can undergo electrophilic addition reactions.[7] Under basic conditions, it can undergo elimination reactions to form dienes.[7] These properties make **4-bromo-2-pentene** a versatile building block for the synthesis of more complex molecules, including those with pharmaceutical and agrochemical applications.[5][8]



Visualizing the Synthesis Pathway

To illustrate the logical flow of the synthesis of **4-bromo-2-pentene** from 2-pentene, the following diagram is provided.



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Caption: Synthesis of **4-bromo-2-pentene** via allylic bromination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-bromo-2-pentene].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158656#4-bromo-2-pentene-molecular-weight-and-formula]



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